

# Unveiling the Properties of PdCl(crotyl)Amphos: A Technical Guide

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## Compound of Interest

Compound Name: PdCl(crotyl)Amphos

Cat. No.: B6301788

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This technical guide provides a comprehensive overview of the physical and chemical properties of Chloro(crotyl)[di-tert-butyl(4-dimethylaminophenyl)phosphine]palladium(II), commonly known as **PdCl(crotyl)Amphos**. This palladium(II) complex is a notable catalyst in the field of organic synthesis, particularly valued for its efficacy in cross-coupling reactions that are fundamental to drug discovery and development.

## Core Chemical and Physical Properties

**PdCl(crotyl)Amphos** is an air and moisture-sensitive organometallic compound, typically appearing as a white powder. Its structure features a palladium(II) center coordinated to a crotyl ligand, a chloride ion, and the bulky, electron-rich Amphos ligand. This specific combination of ligands contributes to the catalyst's stability and high reactivity in forming carbon-carbon and carbon-heteroatom bonds.

Property	Data	Reference
Molecular Formula	C <sub>20</sub> H <sub>35</sub> ClNPPd	[1][2]
Molecular Weight	493.32 g/mol	[1][3]
CAS Number	1334497-06-1	[4][5]
Appearance	White powder	[3]
Melting Point	Data not available in the searched resources.	
Solubility	Data not available in the searched resources.	
Stability	Sensitive to air and moisture; should be handled under inert conditions.	

## Spectroscopic Data

While a comprehensive set of spectroscopic data for **PdCl(crotyl)Amphos** is not publicly available, a closely related Amphos Pd initiator has been characterized by NMR spectroscopy. The following data for a similar compound can serve as a reference point for researchers.[1]

Nucleus	Chemical Shift (δ) ppm	Reference
<sup>1</sup> H	6.70 (t, J = 7.0 Hz, 1 H), 6.64 (t, J = 7.2 Hz, 1 H), 6.57 (d, J = 8.2 Hz, 2 H), 2.95 (s, 6 H), 2.93 (s, 3 H), 1.83-0.78 (m, 18 H)	[1]
<sup>13</sup> C	150.9, 138.3, 142.9, 137.9 (d, J = 120.0 Hz), 129.0, 128.0 (d, J = 23.1 Hz), 127.8, 123.2 (d, J = 21.6 Hz), 110.0 (d, J = 8.8 Hz), 40.0, 33.1, 28.7, 28.5	[1]
<sup>31</sup> P	59.44	[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis of **PdCl(crotyl)Amphos** are not readily available in the public domain. However, a general procedure for a Suzuki-Miyaura cross-coupling reaction, a key application of this type of catalyst, is provided below as a representative example.

### Representative Suzuki-Miyaura Cross-Coupling Protocol:

This protocol is adapted from procedures for similar palladium catalysts and should be optimized for specific substrates.

- **Reaction Setup:** In a nitrogen-filled glovebox, a Schlenk flask is charged with the aryl halide (1.0 mmol), the boronic acid (1.2 mmol), a suitable base (e.g.,  $K_2CO_3$ , 2.0 mmol), and **PdCl(crotyl)Amphos** (0.01-1 mol%).
- **Solvent Addition:** Anhydrous solvent (e.g., toluene, dioxane, or THF) is added to the flask.
- **Reaction Execution:** The reaction mixture is heated to the desired temperature (typically 80-110 °C) and stirred until the reaction is complete, as monitored by TLC or GC/MS.
- **Work-up:** Upon completion, the reaction is cooled to room temperature, diluted with an organic solvent (e.g., ethyl acetate), and washed with water and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel.

## Catalytic Cycle Visualization

**PdCl(crotyl)Amphos** is primarily used as a pre-catalyst that, upon activation, enters a catalytic cycle. The diagram below illustrates the generally accepted mechanism for the Suzuki-Miyaura cross-coupling reaction, a process where this catalyst is highly effective.

Caption: Suzuki-Miyaura cross-coupling catalytic cycle.

## Chemical Structure

The structural representation of **PdCl(crotyl)Amphos** is crucial for understanding its reactivity and steric profile.

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## References

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